

# A Comparative Guide to the Limit of Detection and Quantification for Posaconazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *O-Benzyl Posaconazole-4-hydroxyphenyl-d4*

Cat. No.: *B131116*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the accurate measurement of posaconazole concentrations is critical for pharmacokinetic studies, therapeutic drug monitoring, and quality control. This guide provides a comparative overview of the limit of detection (LOD) and limit of quantification (LOQ) for posaconazole across various analytical methods, supported by experimental data and detailed protocols.

## Quantitative Data Summary

The sensitivity of an analytical method is determined by its LOD, the lowest concentration of an analyte that can be reliably detected, and its LOQ, the lowest concentration that can be quantitatively determined with acceptable precision and accuracy.<sup>[1]</sup> The following table summarizes the LOD and LOQ values for posaconazole obtained by different analytical techniques as reported in various studies.

Analytical Method	Matrix	LOD	LOQ	Reference
HPLC-UV	Bulk and Marketed Dosage Form	0.24 µg/mL	0.74 µg/mL	[1]
HPLC-UV	Pharmaceutical Formulation	0.09 µg/mL	0.27 µg/mL	[2]
HPLC-UV	Low-Volume Plasma	-	50 ng/mL	[3]
HPLC with Fluorescence Detection (HPLC-FL)	Human Plasma/Serum	~0.04 µg/mL	0.1 µg/mL	[4]
LC-MS/MS	Human Plasma	-	2 ng/mL	[5]
LC-MS/MS	Human Plasma	-	5.00 ng/mL	[6]
UPLC-MS/MS	Plasma	-	0.014 µg/mL	[7]
HPLC-UV	Dog Serum	-	0.05 µg/mL	[8]

## Experimental Protocols

Detailed methodologies are crucial for reproducing and comparing analytical results. Below are summaries of experimental protocols used to determine the LOD and LOQ of posaconazole.

### 1. High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

- Objective: To develop and validate an HPLC method for the quantification of posaconazole in bulk and marketed dosage forms.[1]
- Instrumentation: Shimadzu HPLC or equivalent system with a UV-Vis detector.[1][9]
- Chromatographic Conditions:

- Column: Phenomenex Hyperclone C18 Column or Zorbax SBC18 (250x4.6 mm, 5.0µm).  
[1][9]
- Mobile Phase: A mixture of methanol and acetonitrile in varying ratios, with a buffer solution (e.g., sodium dihydrogen phosphate monohydrate adjusted to pH 3.5). [1][9]
- Flow Rate: Typically 1.0 to 1.2 mL/min. [8][9]
- Detection Wavelength: 262 nm. [1][9]
- Injection Volume: 10-20 µL. [1][9]
- Sample Preparation:
  - A stock solution of posaconazole is prepared by accurately weighing and dissolving the standard in a suitable solvent like acetonitrile or methanol. [1][8]
  - Working solutions are prepared by diluting the stock solution to the desired concentrations for linearity studies. [1]
- LOD and LOQ Determination: The LOD and LOQ are calculated based on the standard deviation of the response and the slope of the calibration curve, or determined as 3.3 and 10 times the ratio of the standard deviation of the intercept to the slope of the calibration curve, respectively. [1][2]

## 2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

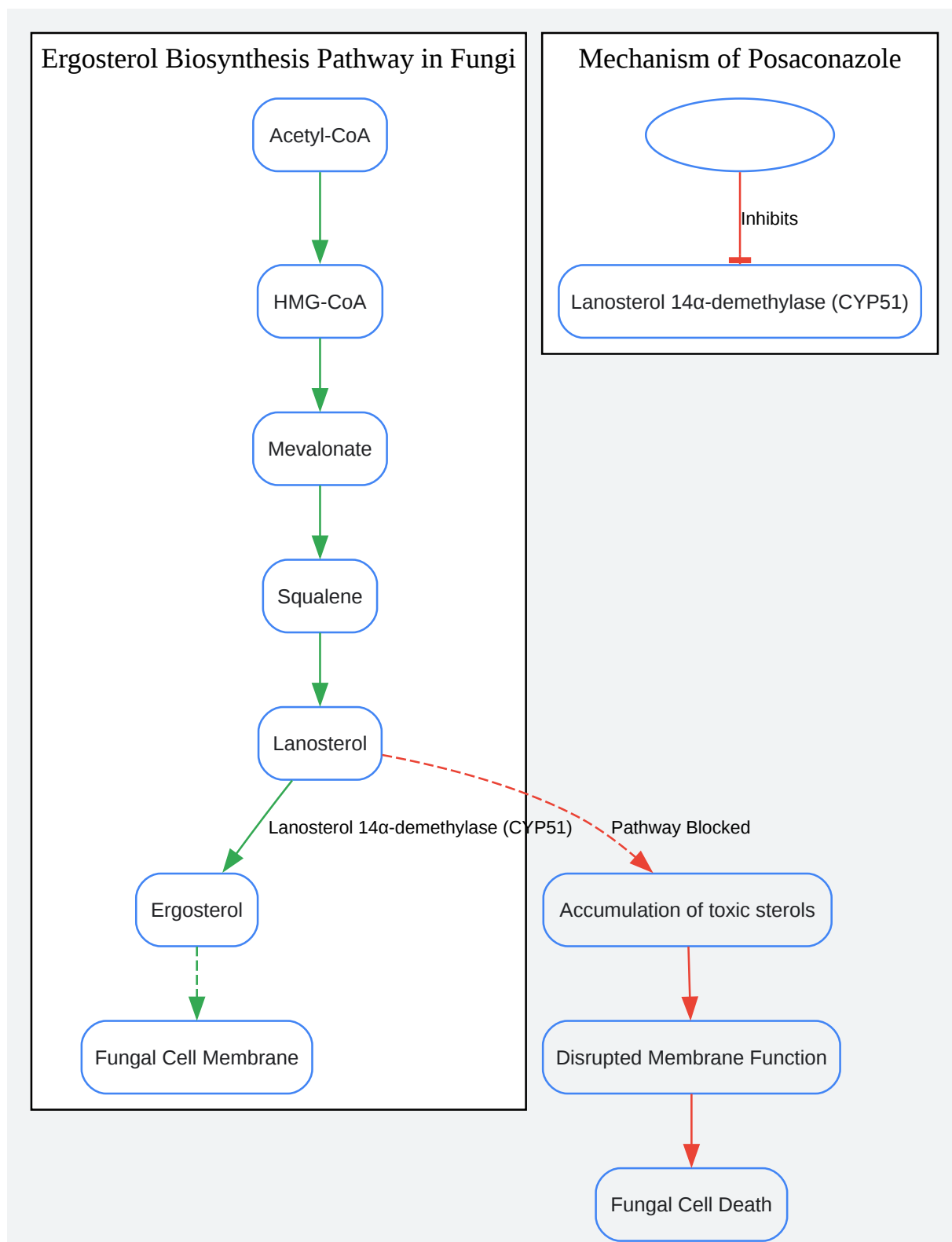
- Objective: To establish a sensitive method for determining posaconazole concentrations in human plasma. [5]
- Instrumentation: A liquid chromatography system coupled with a tandem mass spectrometer (e.g., Sciex/API3000). [5]
- Chromatographic Conditions:
  - Mobile Phase: A mixture of acetonitrile, water, and formic acid (e.g., 55:45:0.1, v/v/v). [5]
  - Flow Rate: 0.25 mL/min. [5]

- Internal Standard: Posaconazole-d4.[5]
- Sample Preparation:
  - Plasma samples are prepared by protein precipitation using acetonitrile.[5]
  - The supernatant is then injected into the LC-MS/MS system.[5]
- LOD and LOQ Determination: The lower limit of quantification (LLOQ) is determined as the lowest concentration on the calibration curve that can be measured with acceptable accuracy and precision.[5][10]

## Visualizations

### Mechanism of Action of Posaconazole

Posaconazole is a triazole antifungal agent that works by inhibiting the enzyme lanosterol 14 $\alpha$ -demethylase (CYP51), which is crucial for the synthesis of ergosterol, a vital component of the fungal cell membrane.[11][12][13] This inhibition disrupts the integrity and function of the fungal cell membrane, leading to cell death.[11]

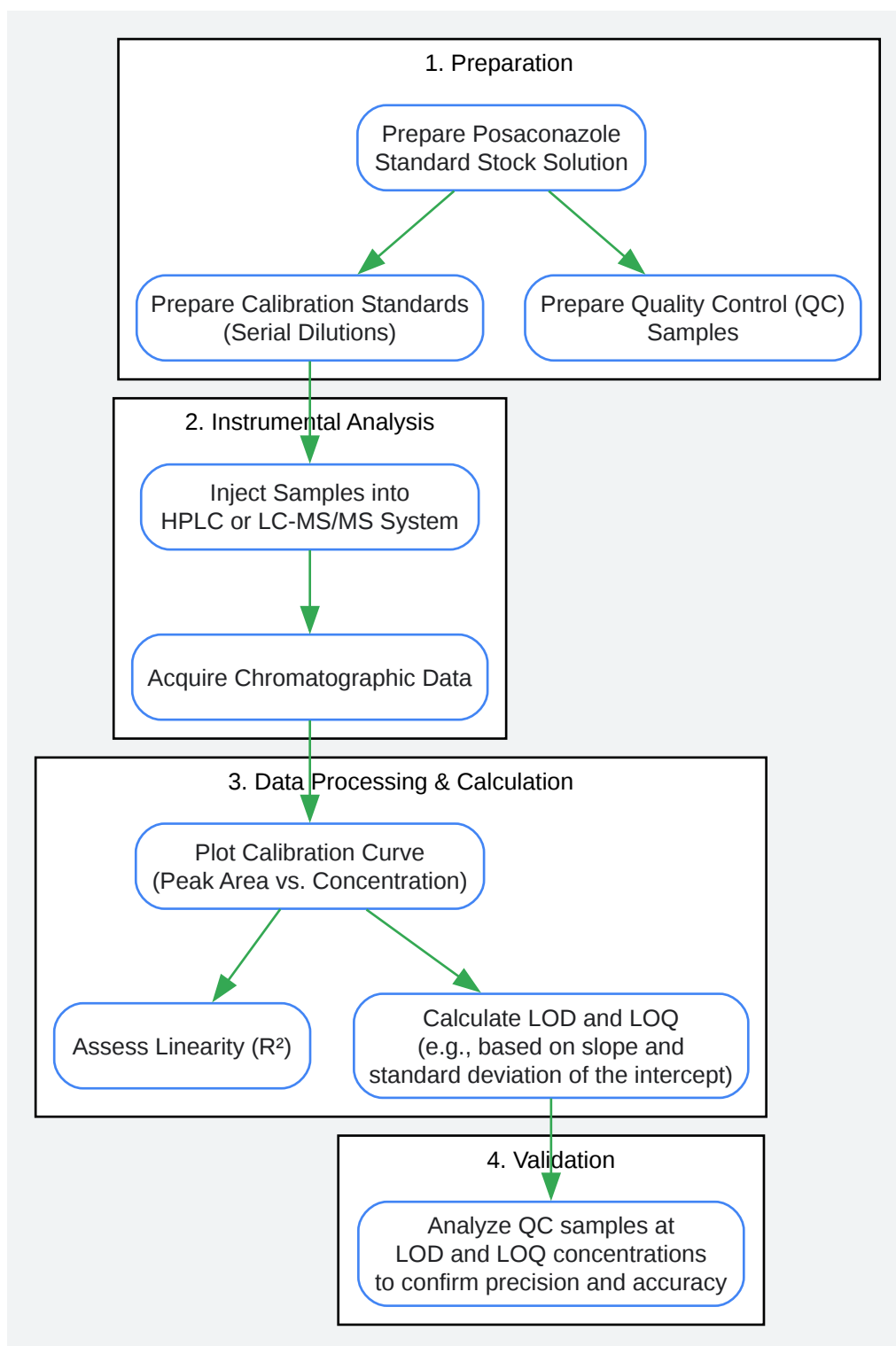


[Click to download full resolution via product page](#)

Caption: Mechanism of action of posaconazole in inhibiting ergosterol synthesis.

## Experimental Workflow for LOD/LOQ Determination

The following diagram illustrates a generalized workflow for determining the LOD and LOQ of posaconazole using a chromatographic method.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for LOD and LOQ determination of posaconazole.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Advancing posaconazole quantification analysis with a new reverse-phase HPLC method in its bulk and marketed dosage form - PMC [pmc.ncbi.nlm.nih.gov]
- 2. globalresearchonline.net [globalresearchonline.net]
- 3. Development of an HPLC–UV method for quantification of posaconazole in low-volume plasma samples: design of experiments and machine learning models - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. A high-throughput LC-MS/MS method for the quantitation of posaconazole in human plasma: Implementing fused core silica liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Ultra-Performance Liquid Chromatography Mass Spectrometry and Sensitive Bioassay Methods for Quantification of Posaconazole Plasma Concentrations after Oral Dosing - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Stability-Indicating HPLC Method for Posaconazole Bulk Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 9. chemrj.org [chemrj.org]
- 10. journals.asm.org [journals.asm.org]
- 11. What is the mechanism of Posaconazole? [synapse.patsnap.com]
- 12. A new, broad-spectrum azole antifungal: posaconazole--mechanisms of action and resistance, spectrum of activity - PubMed [pubmed.ncbi.nlm.nih.gov]

- 13. Pharmacokinetics and Pharmacodynamics of Posaconazole - PMC  
[pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Limit of Detection and Quantification for Posaconazole]. BenchChem, [2025]. [Online PDF]. Available at:  
[https://www.benchchem.com/product/b131116#limit-of-detection-lod-and-quantification-loq-for-posaconazole]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)